

An In-depth Technical Guide to the Solubility and Stability of Benzylaspartic Acid

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Compound of Interest

Compound Name: *Benzylaspartic acid*

Cat. No.: *B7791295*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physicochemical properties of **benzylaspartic acid**, with a focus on its solubility and stability. Due to the limited availability of specific quantitative data in publicly accessible literature, this document also furnishes detailed experimental protocols for researchers to determine these critical parameters.

Physicochemical Properties of Benzylaspartic Acid Derivatives

A summary of the available physical and chemical properties for N-benzyl-L-aspartic acid and related compounds is presented below. This data is essential for understanding the molecule's behavior in various experimental and formulation settings.

Property	Value	Reference Compound
Molecular Formula	C ₁₁ H ₁₃ NO ₄	N-benzyl-L-aspartic acid[1]
Molar Mass	223.23 g/mol	N-benzyl-L-aspartic acid[1]
Melting Point	194-197 °C (decomposes)	N-benzyl-L-aspartic acid[1]
pKa	2.13 ± 0.23 (Predicted)	N-benzyl-L-aspartic acid[1]
Solubility	Soluble in DMSO.[2][3][4] Slightly soluble in Acetone.[5] Insoluble in water.[6]	N-benzoyl-L-aspartic acid, β- Benzyl L-Aspartic Acid NCA, N-Benzyloxycarbonyl-L- aspartic acid 4-benzyl ester

Solubility Determination: Experimental Protocols

The solubility of an active pharmaceutical ingredient (API) is a critical factor in its formulation and bioavailability. The following are generalized protocols for determining the solubility of **benzylaspartic acid** in various solvents.

Equilibrium Solubility Method

This method determines the saturation concentration of the compound in a specific solvent at a constant temperature.

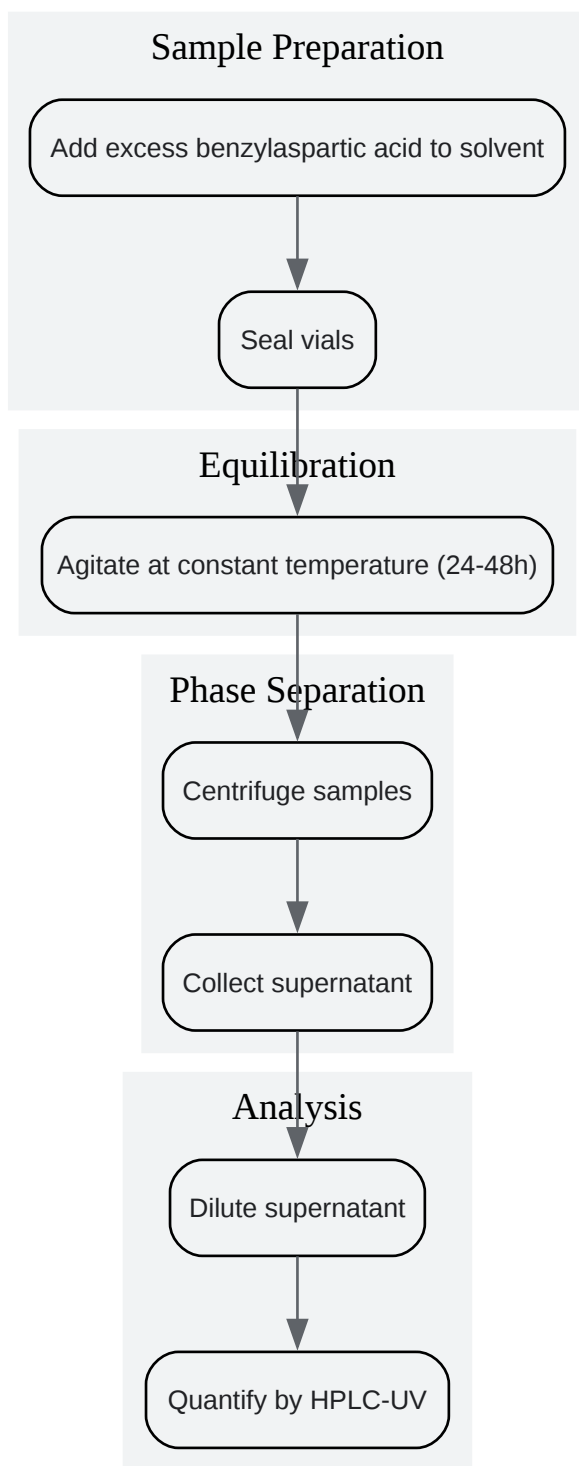
Materials:

- **Benzylaspartic acid**
- Selected solvents (e.g., water, ethanol, phosphate buffer at various pH)
- Shaking incubator or orbital shaker
- Centrifuge
- HPLC-UV or other suitable analytical method for quantification

Procedure:

- Add an excess amount of **benzylaspartic acid** to a known volume of the selected solvent in a sealed vial.
- Agitate the vials at a constant temperature (e.g., 25 °C or 37 °C) for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached.
- After the incubation period, visually inspect the vials for the presence of undissolved solid.
- Centrifuge the samples to pellet the undissolved solid.
- Carefully withdraw a known volume of the supernatant.
- Dilute the supernatant with a suitable solvent to a concentration within the linear range of the analytical method.
- Quantify the concentration of **benzylaspartic acid** in the diluted supernatant using a validated analytical method such as HPLC-UV.^{[7][8][9]}

Workflow for Equilibrium Solubility Determination



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Caption: Workflow for determining equilibrium solubility.

Stability Assessment: Forced Degradation Studies

Forced degradation studies are essential for identifying potential degradation products and understanding the intrinsic stability of a molecule.^{[10][11][12][13]} These studies expose the drug substance to stress conditions more severe than accelerated stability testing.

General Protocol for Forced Degradation

Stress Conditions:

- Acid Hydrolysis: 0.1 M HCl at 60°C for up to 72 hours.^{[14][15]}
- Base Hydrolysis: 0.1 M NaOH at 60°C for up to 72 hours.^[14]
- Oxidative Degradation: 3% H₂O₂ at room temperature for up to 72 hours.
- Thermal Degradation: Dry heat at 80°C for up to 72 hours.^[14]
- Photostability: Exposure to light according to ICH Q1B guidelines.

Procedure:

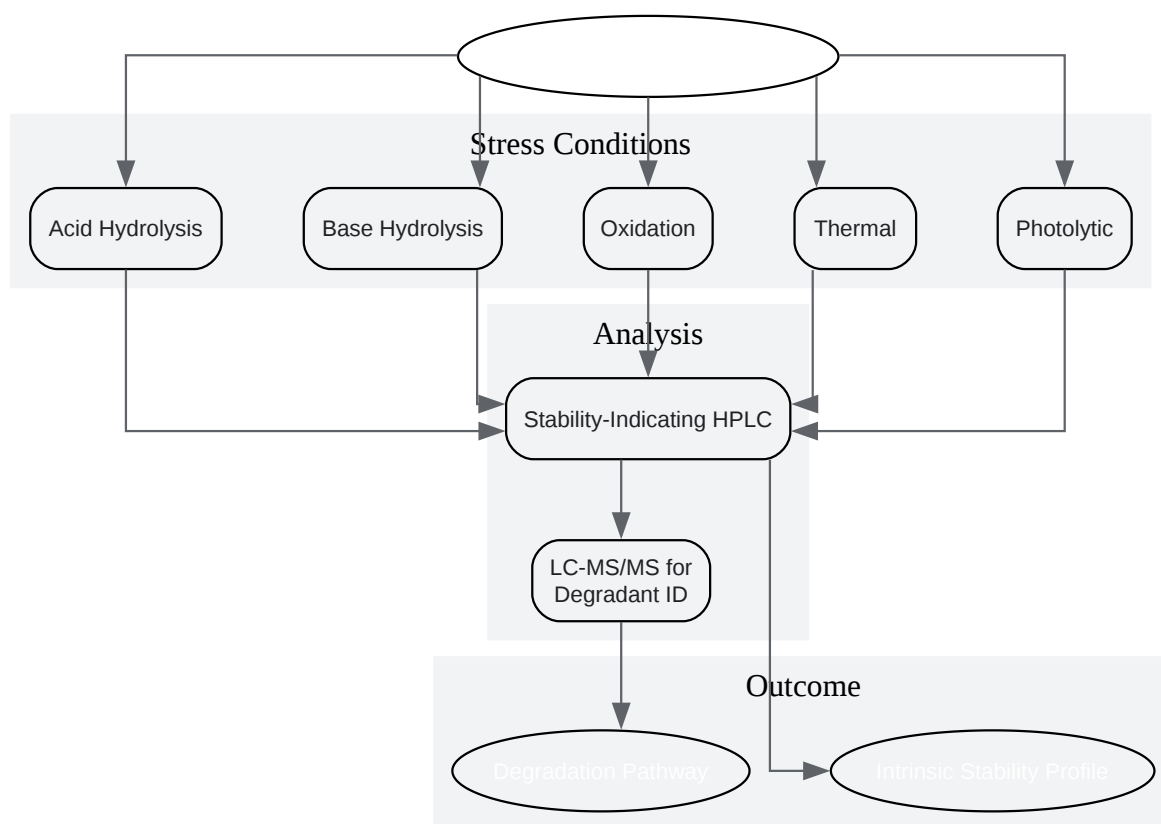
- Prepare solutions of **benzylaspartic acid** in the respective stress media.
- Expose the solutions to the specified conditions for various time points.
- At each time point, withdraw a sample and neutralize it if necessary (for acid and base hydrolysis samples).
- Dilute the sample to a suitable concentration.
- Analyze the samples by a stability-indicating HPLC method to separate the parent compound from any degradation products.^{[14][16][17]}
- Characterize the degradation products using techniques like LC-MS/MS.^[7]

Potential Degradation Pathways for Aspartic Acid Derivatives

Aspartic acid residues in peptides are known to undergo specific degradation reactions, which may also be relevant for **benzylaspartic acid**.

- Acid-Catalyzed Hydrolysis: Cleavage of the peptide bond under acidic conditions.[18][19]
- Base-Catalyzed Isomerization: Formation of a cyclic succinimide intermediate, which can then hydrolyze to form both α - and β -aspartyl linkages.[18] This can also lead to racemization.
- Deamidation: While **benzylaspartic acid** does not have a side-chain amide, this is a common degradation pathway for asparagine residues, which can be structurally similar.[20]

Logical Flow for a Forced Degradation Study



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Caption: Logical workflow for a forced degradation study.

Analytical Methodologies

A robust, stability-indicating analytical method is crucial for both solubility and stability studies. High-Performance Liquid Chromatography (HPLC) with UV detection is a commonly used technique.

HPLC Method Development Considerations

- Column: A C18 reverse-phase column is often suitable.^{[7][14][16]}
- Mobile Phase: A gradient of acetonitrile and water with an acidic modifier (e.g., formic acid or trifluoroacetic acid) is a good starting point.^{[7][18]}
- Detection: UV detection at a wavelength where **benzylaspartic acid** has significant absorbance.
- Validation: The method should be validated according to ICH Q2(R1) guidelines, including specificity, linearity, accuracy, precision, and robustness.

Conclusion

While specific quantitative data on the solubility and stability of **benzylaspartic acid** is not extensively documented in publicly available sources, this guide provides the necessary framework for researchers to determine these critical parameters. The outlined experimental protocols for solubility determination and forced degradation studies, along with the considerations for analytical method development, offer a clear path forward for characterizing this important molecule. Understanding the solubility and stability of **benzylaspartic acid** is paramount for its successful application in research and drug development.

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References

- 1. chembk.com [chembk.com]
- 2. N-benzoyl-L-aspartic acid | L-N-Benzoylaspartic acid | TargetMol [targetmol.com]
- 3. N-BENZOYL-ASPARTIC ACID | 4631-12-3 [chemicalbook.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. β -Benzyl L-Aspartic Acid NCA [nanosoftpolymers.com]
- 6. N-Benzyloxycarbonyl-L-aspartic acid 4-benzyl ester [chembk.com]
- 7. benchchem.com [benchchem.com]
- 8. documents.thermofisher.com [documents.thermofisher.com]
- 9. HPLC Separation of Aspartic Acid and Asparagine on Obelisc R Column | SIELC Technologies [sielc.com]
- 10. biopharmaspec.com [biopharmaspec.com]
- 11. pharmasm.com [pharmasm.com]
- 12. biopharminternational.com [biopharminternational.com]
- 13. pharmtech.com [pharmtech.com]
- 14. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 15. Development and validation of stability indicating RP-HPLC method for determination of aspirin and pantoprazole sodium in synthetic mixture stability indicating HPLC method - Int J Pharm Chem Anal [ijpca.org]
- 16. japsonline.com [japsonline.com]
- 17. Stability-indicating HPLC Method for Simultaneous Determination of Aspirin and Prasugrel - PMC [pmc.ncbi.nlm.nih.gov]
- 18. Analysis of aspartyl peptide degradation products by high-performance liquid chromatography and high-performance liquid chromatography-mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 19. Chemical pathways of peptide degradation. IV. Pathways, kinetics, and mechanism of degradation of an aspartyl residue in a model hexapeptide - PubMed [pubmed.ncbi.nlm.nih.gov]
- 20. Chemical pathways of peptide degradation. II. Kinetics of deamidation of an asparaginy residue in a model hexapeptide - PubMed [pubmed.ncbi.nlm.nih.gov]

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